

N,N-Dimethylsulfamide: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethylsulfamide*

CAS No.: 3984-14-3

Cat. No.: B133956

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For Researchers, Scientists, and Drug Development Professionals

N,N-Dimethylsulfamide ((CH₃)₂NSO₂NH₂), also known as DMS, is a small, polar organic compound that has garnered significant scientific attention.^[1] Primarily recognized as a degradation product of the fungicides tolylfluanide and dichlofluanid, its persistence in the environment, particularly in groundwater, and its role as a precursor to the formation of N-nitrosodimethylamine (NDMA) during water treatment processes have made it a subject of extensive research.^{[1][2][3]} This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and reactivity of **N,N-Dimethylsulfamide**, with a focus on its environmental fate and analytical methodologies.

Chemical Structure and Identifiers

N,N-Dimethylsulfamide is a derivative of sulfamide (SO₂(NH₂)₂), where two hydrogen atoms on one of the amine groups are replaced by methyl groups.^[1] This substitution significantly influences its chemical and physical properties.

Identifier	Value
IUPAC Name	[methyl(sulfamoyl)amino]methane[1][4]
CAS Number	3984-14-3[1][4][5]
Molecular Formula	C ₂ H ₈ N ₂ O ₂ S[1][4][5]
Molecular Weight	124.17 g/mol [1][4]
Canonical SMILES	CN(C)S(=O)(=O)N[1]
InChI	InChI=1S/C ₂ H ₈ N ₂ O ₂ S/c1-4(2)7(3,5)6/h1-2H3,(H2,3,5,6)[1][4]
InChIKey	QMHAHUAQAJVBIW-UHFFFAOYSA-N[1][4]

Physicochemical Properties

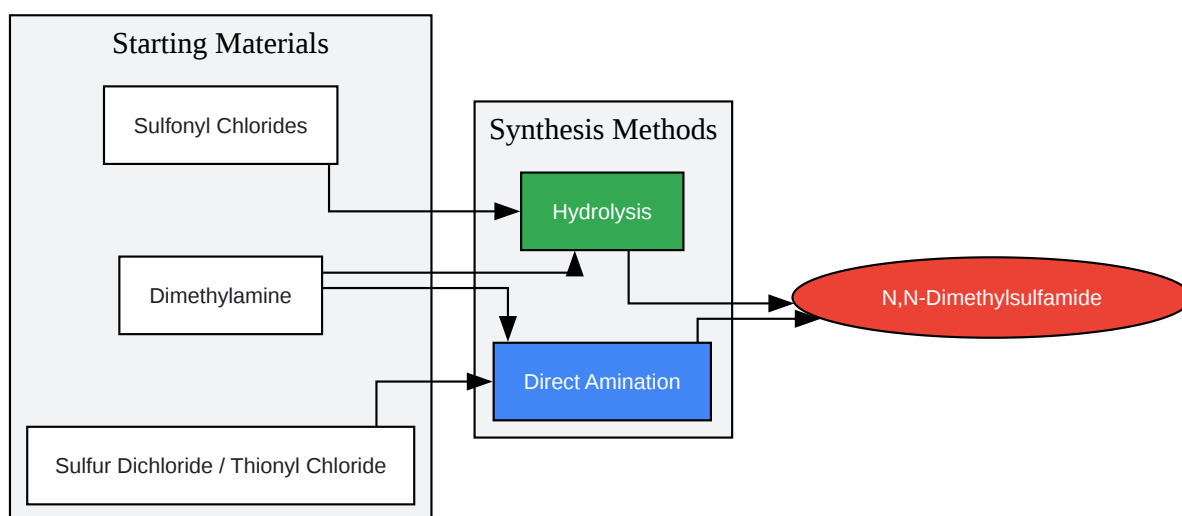
N,N-Dimethylsulfamide is a colorless liquid with a mild, sulfurous odor.[1] Its polarity, imparted by the sulfonamide group, governs its high solubility in water and many organic solvents.[1]

Property	Value
Appearance	Colorless liquid[1]
Odor	Mild, sulfurous[1]
Melting Point	97.00 °C[5]
Boiling Point	216.90 °C[5]
Flash Point	85.00 °C[5]
pKa	10.4[6][7][8]
Solubility	Soluble in water and many organic solvents[1]

Synthesis and Reactivity

The synthesis of **N,N-Dimethylsulfamide** can be accomplished through several chemical routes. Common methods include the direct amination of sulfur dichloride or thionyl chloride

with dimethylamine, or the hydrolysis of sulfonyl chlorides in the presence of dimethylamine.[1] More recently, photochemical methods involving nickel-catalyzed reactions have been explored for the synthesis of sulfamides.[1]



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General Synthesis Routes for **N,N-Dimethylsulfamide**.

N,N-Dimethylsulfamide exhibits notable reactivity due to the nucleophilic nature of its nitrogen atoms. It can undergo N-arylation with aryl halides in the presence of a nickel catalyst and participates in electrophilic substitution reactions.[1] The compound is stable over a wide pH range but can be hydrolyzed under extreme conditions.[1]

Environmental Fate and Formation of N-Nitrosodimethylamine (NDMA)

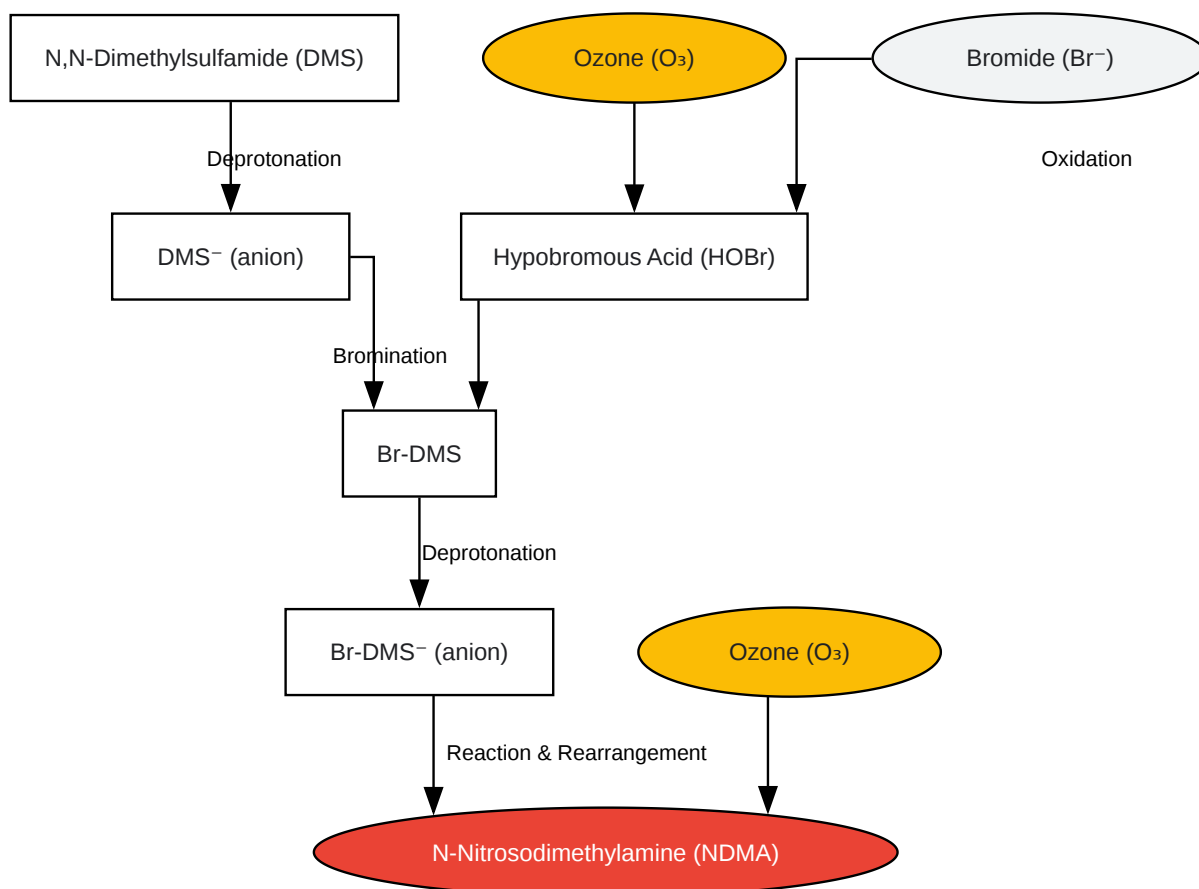
N,N-Dimethylsulfamide is a persistent and mobile organic contaminant found in groundwater and surface waters, primarily originating from the degradation of fungicides like tolylfluanide.[1] [2][9] Its stability in aqueous environments contributes to its potential for groundwater contamination.[1]

A significant area of concern is the transformation of **N,N-Dimethylsulfamide** into the potent carcinogen N-nitrosodimethylamine (NDMA) during ozonation in drinking water treatment plants.^{[2][6][7]} This reaction is notably catalyzed by the presence of bromide ions.^{[6][10]}

The proposed mechanism involves the following key steps:

- Ozone oxidizes bromide to form hypobromous acid (HOBr).^[6]
- The deprotonated **N,N-Dimethylsulfamide** anion (DMS^-) reacts rapidly with HOBr to form a brominated intermediate, Br-DMS.^{[6][7]}
- The deprotonated form of this intermediate, Br-DMS^- , then reacts with ozone.^{[6][7]}
- This reaction leads to the formation of an unstable intermediate that undergoes intramolecular rearrangement and sulfur dioxide extrusion to yield NDMA.^[10]

Studies have shown that this transformation can result in NDMA yields of up to 54%.^[6]



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Bromide-catalyzed formation of NDMA from **N,N-Dimethylsulfamide** during ozonation.

Experimental Protocols

Kinetic Studies of **N,N-Dimethylsulfamide** Reactions

The reaction kinetics of **N,N-Dimethylsulfamide** with oxidants like hypobromous acid have been investigated using stopped-flow spectrometry.[6]

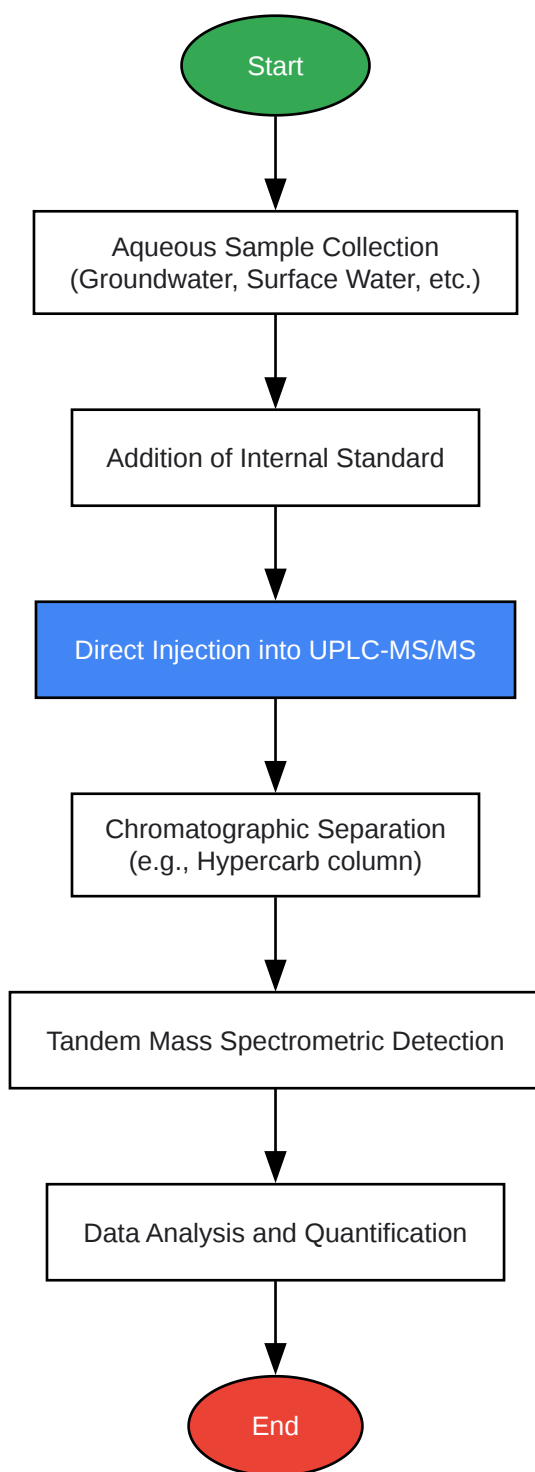
- Objective: To determine the rate constant for the reaction of HOBr with **N,N-Dimethylsulfamide**.
- Methodology:

- Experiments are conducted over a range of pH values (e.g., 6.5 to 12.5).[6]
- Pseudo-first-order conditions are established with a 5- to 10-fold excess of **N,N-Dimethylsulfamide** over HOBr.[6]
- The change in absorbance is monitored over time at specific wavelengths to follow the formation of the product (e.g., increase in absorbance at 240 nm for Br-DMS) or the consumption of the reactant (e.g., decrease in absorbance at 330 nm for OBr⁻).[6]

Analysis of **N,N-Dimethylsulfamide** in Aqueous Matrices

A robust and sensitive method for the determination of **N,N-Dimethylsulfamide** in water samples involves Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).[11]

- Objective: To quantify the concentration of **N,N-Dimethylsulfamide** in various water samples.
- Methodology:
 - Sample Preparation: The only required step is the addition of a suitable internal standard to the water sample to compensate for matrix effects.[11]
 - Chromatographic Separation: The sample is directly injected into the UPLC-MS/MS system. A Hypercarb column is often used for the separation of this polar compound.[12]
 - Mass Spectrometric Detection: Tandem mass spectrometry provides high selectivity and sensitivity for the detection and quantification of **N,N-Dimethylsulfamide**. [11]
 - Quantification: The concentration is determined by comparing the response of the analyte to that of the internal standard. This method can achieve detection limits in the low ng/L range.[11]



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Workflow for the analysis of **N,N-Dimethylsulfamide** in water samples.

Spectroscopic Characterization

While specific spectral data is not detailed in the provided search results, the structural elucidation and characterization of **N,N-Dimethylsulfamide** would typically involve the following spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR would show signals corresponding to the two methyl groups and the amine protons. The chemical shifts and coupling patterns would provide information about the electronic environment of the protons. ^{13}C NMR would show signals for the methyl carbons.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the N-H stretching of the primary amine, S=O stretching of the sulfonyl group, and C-H stretching of the methyl groups.
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight of the compound and to study its fragmentation patterns, which can help in confirming the structure.

Conclusion

N,N-Dimethylsulfamide is a compound of significant environmental and health relevance. Its persistence in water sources and its ability to act as a precursor to the carcinogen NDMA necessitate a thorough understanding of its chemistry and toxicology. The analytical methods outlined provide the tools for monitoring its presence in the environment, while further research into its biological activities and the development of effective removal strategies from drinking water remain critical areas of investigation.

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- To cite this document: BenchChem. [N,N-Dimethylsulfamide: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b133956/docs#n-n-dimethylsulfamide-a-comprehensive-technical-review\]](https://www.benchchem.com/product/b133956/docs#n-n-dimethylsulfamide-a-comprehensive-technical-review)

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